

# Unveiling the Structure of Green Chromium(III) Fluoride Trihydrate: A Technical Guide

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## Compound of Interest

Compound Name: Chromium(3+) trifluoride trihydrate

Cat. No.: B097943

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of green chromium(III) fluoride trihydrate ( $\text{CrF}_3 \cdot 3\text{H}_2\text{O}$ ). The information presented is curated for professionals in research and development who require a detailed understanding of this compound's solid-state architecture. This document summarizes key crystallographic data, outlines experimental protocols for its characterization, and provides a visual representation of the structural determination workflow.

## Core Crystallographic Data

The crystal structure of green chromium(III) fluoride trihydrate has been determined to be rhombohedral.[1][2] The fundamental building block of the structure consists of neutral  $\text{CrF}_3(\text{H}_2\text{O})_3$  molecules.[2] Unlike its violet counterpart, which contains  $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$  cations, the green form has both fluoride ions and water molecules directly coordinated to the chromium center.[2] This arrangement highlights the isomeric complexity of hydrated chromium(III) fluorides.

The crystallographic data, essential for understanding the compound's three-dimensional lattice, is summarized in the table below.

Parameter	Value
Crystal System	Rhombohedral
Space Group	R-3m
Unit Cell Dimensions (Rhombohedral)	$a = 5.668(4) \text{ \AA}$ , $\alpha = 112.5(1)^\circ$
Molecules per Unit Cell (Z)	1
Molar Mass	163.037 g/mol
Appearance	Green crystalline solid

## Experimental Protocols

The determination of the crystal structure of green  $\text{CrF}_3 \cdot 3\text{H}_2\text{O}$  involves a precise sequence of synthesis, crystallization, and characterization steps. The methodologies outlined below are based on established experimental procedures.[\[2\]](#)

## Synthesis and Crystallization

Single crystals of green chromium(III) fluoride trihydrate suitable for X-ray diffraction can be grown from an aqueous solution.

Materials:

- Chromium trioxide ( $\text{CrO}_3$ )
- 10% Hydrofluoric acid (HF)
- Glucose

Procedure:

- A mixture of chromium trioxide, 10% hydrofluoric acid, and glucose is prepared.
- Single crystals are grown from this mixture.

- Alternatively, polycrystalline  $\text{CrF}_3 \cdot 3\text{H}_2\text{O}$  can be obtained through the thermal decomposition of  $\text{CrF}_3 \cdot 9\text{H}_2\text{O}$ .<sup>[2]</sup>

## X-ray Diffraction Analysis

The primary technique for elucidating the crystal structure is single-crystal X-ray diffraction.

Instrumentation:

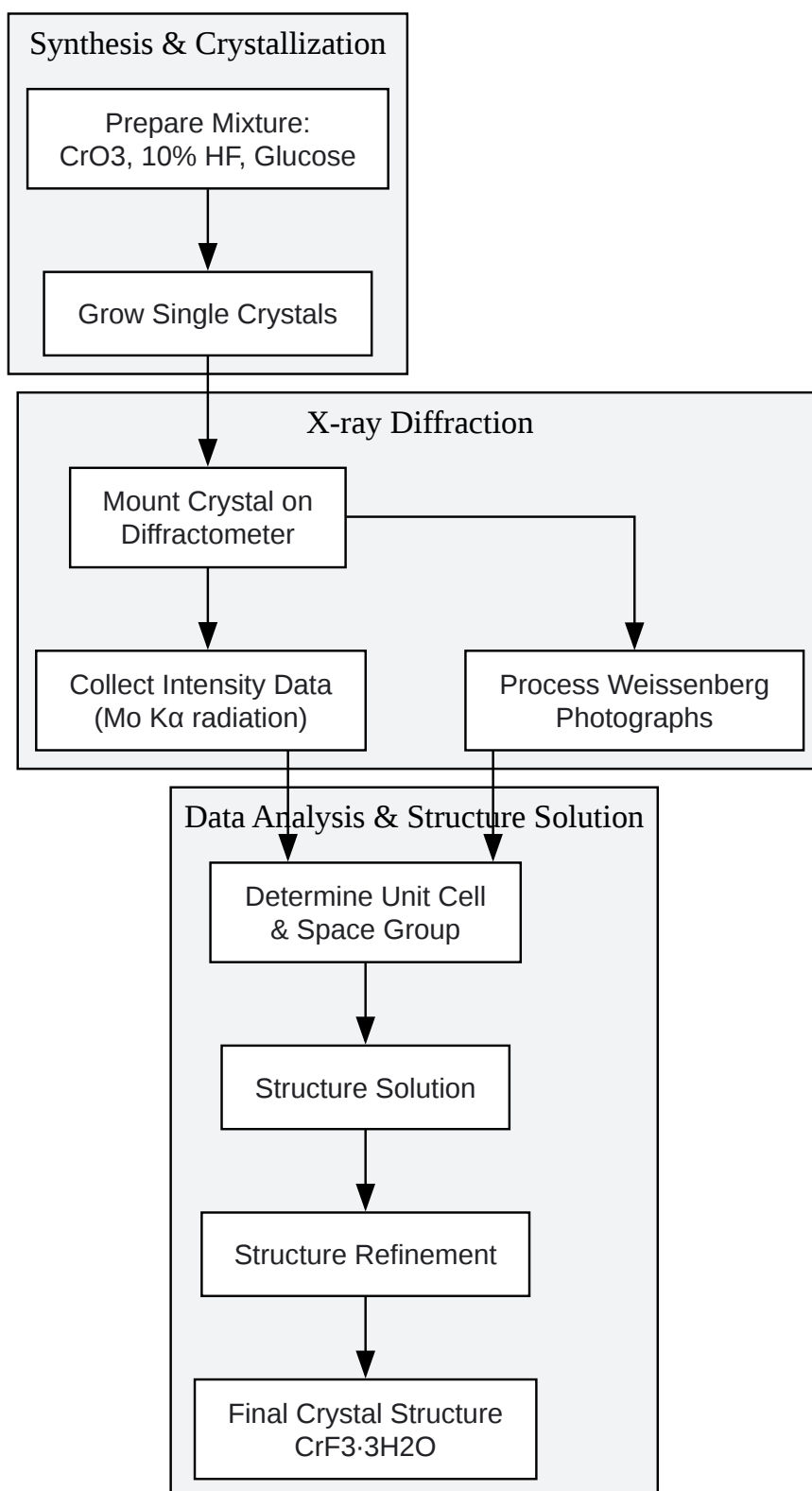
- Stoe two-circle Weissenberg diffractometer
- Molybdenum  $\text{K}\alpha$  radiation ( $\text{Mo K}\alpha$ )

Data Collection and Refinement:

- A suitable single crystal is mounted on the diffractometer.
- Oscillation and Weissenberg photographs are taken to determine the crystal system and space group.
- Intensity data is collected using the diffractometer.
- The collected data is then processed and corrected. It is noted that absorption corrections were not applied in the original structure determination.<sup>[2]</sup>
- The crystal structure is solved and refined using established crystallographic software.

## Structural Determination Workflow

The logical flow from material synthesis to final structure elucidation is a critical aspect of crystallography. The following diagram illustrates the key stages in determining the crystal structure of green chromium(III) fluoride trihydrate.



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## References

- 1. Table 1 from Crystal structures of chromium(III) fluoride trihydrate and chromium(III) fluoride pentahydrate. Structural chemistry of hydrated transition metal fluorides. Thermal decomposition of chromium(III) fluoride nonahydrate | Semantic Scholar [semanticscholar.org]
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